

Application Notes and Protocols for 6-Methoxy-L-Tryptophan in Neuroscience Research

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Compound of Interest

Compound Name: 2-amino-3-(6-methoxy-1H-indol-3-yl)propanoic acid

CAS No.: 33600-67-8

Cat. No.: B1207200

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Disclaimer: Information regarding the specific applications of 6-methoxy-L-tryptophan in neuroscience research is currently limited in publicly available scientific literature. The following application notes and protocols are based on the known metabolism of tryptophan and the neuroactive properties of related methoxyindole compounds. These are intended to serve as a foundational guide for researchers and should be adapted and validated based on empirical data obtained through in-house experimentation.

Introduction

6-Methoxy-L-tryptophan is a methylated derivative of the essential amino acid L-tryptophan. As a structural analog of naturally occurring tryptophan metabolites, it holds potential for investigation in neuroscience for its possible roles in modulating key signaling pathways. L-tryptophan is the metabolic precursor to the neurotransmitter serotonin and a cascade of neuroactive compounds in the kynurenine pathway. The introduction of a methoxy group at the 6th position of the indole ring may alter its metabolic fate, receptor binding affinity, and blood-brain barrier permeability, offering a unique tool for neuropharmacological studies.

Potential areas of investigation for 6-methoxy-L-tryptophan in neuroscience include:

- **Modulation of the Serotonergic System:** Investigating its potential to act as a precursor to 6-methoxytryptamine or other novel methoxyindoles, which may interact with serotonin receptors.
- **Neuroprotective Effects:** Assessing its ability to mitigate neuronal damage in models of neurodegenerative diseases, potentially through antioxidant or anti-inflammatory mechanisms.
- **Kynurenine Pathway Modulation:** Determining if it influences the balance between neuroprotective and neurotoxic metabolites of the kynurenine pathway.

Physicochemical Properties

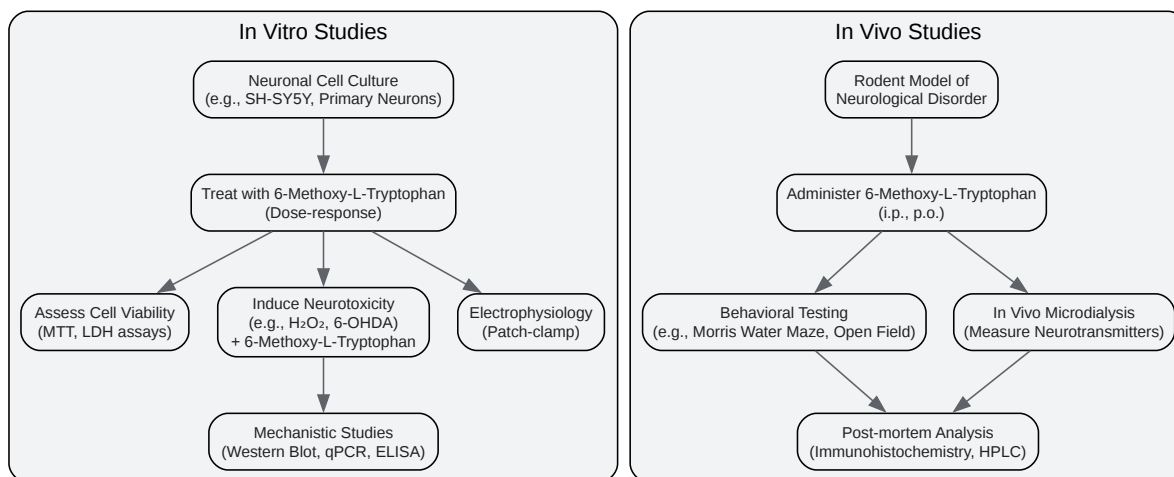
A clear understanding of the physicochemical properties of 6-methoxy-L-tryptophan is crucial for accurate and reproducible experimental design.

Property	Value
Molecular Formula	C ₁₂ H ₁₄ N ₂ O ₃
Molecular Weight	234.26 g/mol
CAS Number	16730-11-3
Appearance	Off-white to light yellow solid
Solubility	Soluble in water
Storage	Store at 2-8°C, protected from light

Proposed Signaling Pathways and Mechanisms of Action

Based on the metabolism of L-tryptophan and related indoleamines, 6-methoxy-L-tryptophan could potentially influence neuronal function through several pathways. The following diagrams illustrate these hypothetical pathways.

Hypothetical metabolic pathways of 6-methoxy-L-tryptophan.



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